Spectroscopic Data of 2-Phenylazetidine: An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*2-Phenylazetidine*
CAS No.:	*22610-18-0*
Cat. No.:	*B1581345*

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This guide provides a comprehensive overview of the key spectroscopic data for **2-phenylazetidine**, a heterocyclic compound of significant interest in medicinal chemistry and synthetic organic chemistry. The unique strained four-membered ring structure of the azetidine moiety, coupled with the electronic influence of the phenyl group, gives rise to characteristic spectral features. This document is intended for researchers, scientists, and drug development professionals, offering a detailed analysis of its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, along with field-proven insights into data acquisition and interpretation.

Introduction: The Significance of 2-Phenylazetidine

2-Phenylazetidine serves as a valuable building block in the synthesis of a wide array of biologically active molecules. Its rigid, four-membered ring structure imparts conformational constraint, a desirable feature in drug design for optimizing binding to biological targets. The phenyl substituent provides a site for further functionalization and influences the compound's overall electronic and steric properties. Accurate and thorough spectroscopic characterization is paramount for confirming the identity, purity, and structure of **2-phenylazetidine** in any research and development setting. This guide delves into the core spectroscopic techniques

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used for this purpose, explaining the "why" behind the experimental choices and providing a self-validating framework for analysis.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful tool for the structural elucidation of organic molecules, providing detailed information about the chemical environment, connectivity, and stereochemistry of atoms. For **2-phenylazetidine**, both ^{1}H and ^{13}C NMR are indispensable.

^{1}H NMR Spectroscopy: Unraveling the Proton Environment

Expertise & Experience: The analysis of the ^{1}H NMR spectrum of **2-phenylazetidine** requires careful consideration of the diastereotopic protons of the azetidine ring and the characteristic signals of the phenyl group. The choice of solvent can influence chemical shifts, and for this guide, we will reference data obtained in common deuterated solvents such as chloroform-d ($CDCl_3$).

Experimental Protocol: ^{1}H NMR Data Acquisition

A standardized protocol for acquiring high-quality ^{1}H NMR data for **2-phenylazetidine** is as follows:

- Sample Preparation: Dissolve approximately 5-10 mg of **2-phenylazetidine** in 0.6-0.7 mL of deuterated chloroform ($CDCl_3$) containing 0.03% v/v tetramethylsilane (TMS) as an internal standard.
- Instrumentation: Utilize a high-field NMR spectrometer (e.g., 400 MHz or higher) to ensure adequate signal dispersion.
- Acquisition Parameters:
  - Pulse Sequence: A standard single-pulse experiment is typically sufficient.
  - Acquisition Time: ~2-3 seconds.
  - Relaxation Delay: 1-2 seconds.

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- Number of Scans: 16-64 scans to achieve a good signal-to-noise ratio.

- Processing: Apply a Fourier transform to the acquired free induction decay (FID) with appropriate phasing and baseline correction.

Data Presentation: ^{1}H NMR of **2-Phenylazetidine**

Protons	Chemical Shift (δ, ppm)	Multiplicity	Coupling Constant (J, Hz)
Phenyl-H	7.20 - 7.40	m	-
CH (benzylic)	4.43	t	8.1
CH_2 (ring)	3.25 - 3.45	m	-
CH_2 (ring)	2.20 - 2.40	m	-
NH	2.5 (variable)	br s	-

Data sourced from the Spectral Database for Organic Compounds (SDBS), SDBS No. 1553HSP-01-201.[1]

Trustworthiness: The presented data is cross-referenced with established principles of NMR spectroscopy. The downfield shift of the benzylic proton (CH) is due to the deshielding effect of the adjacent phenyl ring and the nitrogen atom. The complex multiplets for the azetidine ring protons arise from geminal and vicinal coupling. The broad singlet for the NH proton is characteristic and its chemical shift can vary with concentration and temperature due to hydrogen bonding.

^{13}C NMR Spectroscopy: Mapping the Carbon Skeleton

Expertise & Experience: ^{13}C NMR spectroscopy provides a definitive count of the number of unique carbon atoms in the molecule and information about their chemical environment. For **2-phenylazetidine**, we expect to see distinct signals for the phenyl carbons and the carbons of the azetidine ring.

Experimental Protocol: ^{13}C NMR Data Acquisition

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- Sample Preparation: A slightly more concentrated sample than for ^{1}H NMR is often beneficial (20-50 mg in 0.6-0.7 mL of $CDCl_3$).
- Instrumentation: A high-field NMR spectrometer (e.g., 100 MHz or higher).
- Acquisition Parameters:
  - Pulse Sequence: A proton-decoupled pulse sequence (e.g., zgpg30) is standard to simplify the spectrum to singlets for each carbon.
  - Acquisition Time: ~1-2 seconds.
  - Relaxation Delay: 2-5 seconds.
  - Number of Scans: A larger number of scans (e.g., 1024 or more) is typically required due to the low natural abundance of ^{13}C.
- Processing: Fourier transform with appropriate phasing and baseline correction.

Data Presentation: ^{13}C NMR of **2-Phenylazetidine**

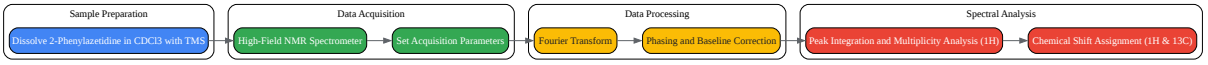
Carbon	Chemical Shift (δ, ppm)
Phenyl-C (quaternary)	145.4
Phenyl-CH	128.5
Phenyl-CH	127.0
Phenyl-CH	125.8
CH (benzylic)	67.2
CH_2 (ring)	50.1
CH_2 (ring)	30.7

Data sourced from the Spectral Database for Organic Compounds (SDBS), SDBS No. 1553CDS-01-591.[2]

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Trustworthiness: The assignments are consistent with known substituent effects in ^{13}C NMR. The quaternary carbon of the phenyl ring is the most downfield among the aromatic signals. The benzylic carbon (CH) is significantly downfield due to the attachment of both the phenyl ring and the nitrogen atom. The two methylene carbons of the azetidine ring are in distinct chemical environments.

Visualization of NMR Workflow



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Caption: Workflow for NMR data acquisition and analysis.

Infrared (IR) Spectroscopy

Expertise & Experience: IR spectroscopy is a rapid and effective method for identifying the functional groups present in a molecule. For **2-phenylazetidine**, we expect to see characteristic absorptions for the N-H bond of the secondary amine, C-H bonds of the aromatic and aliphatic portions, and C-N bond stretches. The choice of sampling technique (e.g., thin film, KBr pellet) can influence the appearance of the spectrum.

Experimental Protocol: FT-IR Data Acquisition

- Sample Preparation (Thin Film): Place a drop of neat **2-phenylazetidine** between two potassium bromide (KBr) or sodium chloride (NaCl) salt plates. Gently press the plates together to form a thin liquid film.
- Instrumentation: A Fourier Transform Infrared (FT-IR) spectrometer.
- Acquisition Parameters:
  - Spectral Range: 4000 - 400 cm^{-1}.

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- Resolution: 4 cm^{-1}.
- Number of Scans: 16-32 scans.

- Background Correction: A background spectrum of the clean salt plates should be acquired and subtracted from the sample spectrum.

Data Presentation: IR Spectroscopy of **2-Phenylazetidine**

Wavenumber (cm^{-1})	Intensity	Assignment
3300 - 3400	Medium, sharp	N-H stretch (secondary amine)
3000 - 3100	Medium	Aromatic C-H stretch
2800 - 3000	Medium	Aliphatic C-H stretch
~1600, ~1490, ~1450	Medium to strong	Aromatic C=C stretching
1100 - 1300	Medium	C-N stretch
690 - 770	Strong	Aromatic C-H out-of-plane bending

Data sourced from the Spectral Database for Organic Compounds (SDBS), SDBS No. 1553IR-01-201.[3]

Trustworthiness: The presence of a distinct N-H stretching band confirms the secondary amine functionality. The combination of aromatic and aliphatic C-H stretching bands, along with the characteristic aromatic C=C stretching and C-H bending vibrations, provides strong evidence for the overall structure of **2-phenylazetidine**.

Mass Spectrometry (MS)

Expertise & Experience: Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which can be used to confirm its identity and deduce its structure. For **2-phenylazetidine**, electron ionization (EI) is a common technique that leads to characteristic fragmentation.

Experimental Protocol: GC-MS Data Acquisition

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- Sample Preparation: Prepare a dilute solution of **2-phenylazetidine** (e.g., 10-100 µg/mL) in a volatile organic solvent such as dichloromethane or ethyl acetate.
- Instrumentation: A Gas Chromatograph coupled to a Mass Spectrometer (GC-MS).
- GC Parameters:
  - Injector Temperature: 250 °C.
  - Column: A non-polar or medium-polarity capillary column (e.g., DB-5ms).
  - Oven Program: A temperature ramp (e.g., starting at 50 °C and increasing to 250 °C at 10 °C/min) to ensure good separation.
- MS Parameters:
  - Ionization Mode: Electron Ionization (EI) at 70 eV.
  - Mass Range: m/z 40-300.

Data Presentation: Mass Spectrometry of **2-Phenylazetidine**

m/z	Relative Intensity (%)	Assignment
133	25	$[M]^+$ (Molecular Ion)
132	100	$[M-H]^+$
105	40	$[C_7H_7N]^+$
104	95	$[C_7H_6N]^+$
77	20	$[C_6H_5]^+$

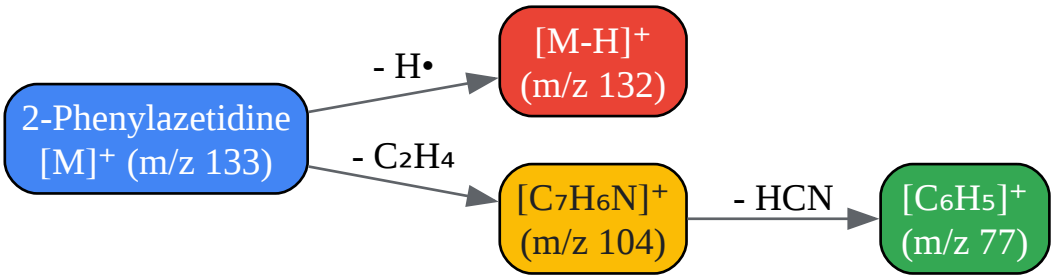
Data sourced from the Spectral Database for Organic Compounds (SDBS), SDBS No. 1553MS-01-053.[4]

Trustworthiness: The molecular ion peak at m/z 133 corresponds to the molecular weight of **2-phenylazetidine** ($C_9H_{11}N$). The base peak at m/z 132 is due to the loss of a hydrogen atom,

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likely from the benzylic position, to form a stable iminium ion. The fragment at m/z 104 is characteristic and likely arises from the cleavage of the azetidine ring with loss of ethylene. The presence of the phenyl cation at m/z 77 is also a common feature in the mass spectra of phenyl-containing compounds.

Visualization of Mass Spectrometry Fragmentation



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Caption: Proposed fragmentation pathway for **2-phenylazetidine** in EI-MS.

Conclusion

The spectroscopic data presented in this guide provide a robust and self-validating framework for the characterization of **2-phenylazetidine**. The combination of ^{1}H and ^{13}C NMR, IR, and MS allows for the unambiguous confirmation of its structure and purity. By understanding the principles behind the experimental choices and the interpretation of the resulting data, researchers can confidently utilize this important building block in their synthetic and medicinal chemistry endeavors.

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- To cite this document: BenchChem. [Spectroscopic Data of 2-Phenylazetidine: An In-depth Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1581345/docs#spectroscopic-data-of-2-phenylazetidine-an-in-depth-technical-guide]

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